

Safeguarding Research: Proper Disposal Procedures for Remodelin Hydrobromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Remodelin hydrobromide*

Cat. No.: *B610444*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **Remodelin hydrobromide**, a potent and selective inhibitor of the acetyl-transferase protein NAT10. Adherence to these procedures is critical to protect personnel and the environment.

Hazard Profile and Safety Summary

Remodelin hydrobromide presents several hazards that necessitate careful handling and disposal. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1] A significant environmental hazard is its high toxicity to aquatic life with long-lasting effects.[1] Therefore, it must not be disposed of with household garbage or released into the environment.[1]

Chemical and Physical Properties	
Synonyms	Remodelin HBR, 4-[2-(2-cyclopentylidenehydrazinyl)-4-thiazolyl]-benzonitrile, monohydrobromide[1]
Molecular Formula	C15H14N4S • HBr[1]
Molecular Weight	363.3 g/mol [1]
Appearance	Solid[1]
Solubility	DMSO: 40.00 mg/mL (110.11 mM)[2] Ethanol: 15 mg/mL (41.29 mM)[3] Water: Insoluble[3]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year.[2]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **Remodelin hydrobromide** and contaminated materials.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety glasses with side shields.

2. Waste Segregation:

- Solid Waste:** Collect un-used **Remodelin hydrobromide** powder and any materials grossly contaminated with the solid (e.g., weighing papers, contaminated gloves) in a designated, clearly labeled hazardous waste container.
- Liquid Waste:** Collect solutions of **Remodelin hydrobromide** in a designated, clearly labeled hazardous waste container for halogenated organic waste. Do not mix with other waste streams unless compatible.

- Sharps: Any sharps (e.g., needles, Pasteur pipettes) contaminated with **Remodelin hydrobromide** must be disposed of in a designated sharps container for hazardous chemical waste.

3. Decontamination:

- Decontaminate surfaces and non-disposable equipment that have come into contact with **Remodelin hydrobromide** using a suitable solvent (e.g., ethanol or isopropanol) followed by a soap and water wash. Collect all decontamination materials (e.g., wipes) as hazardous waste.

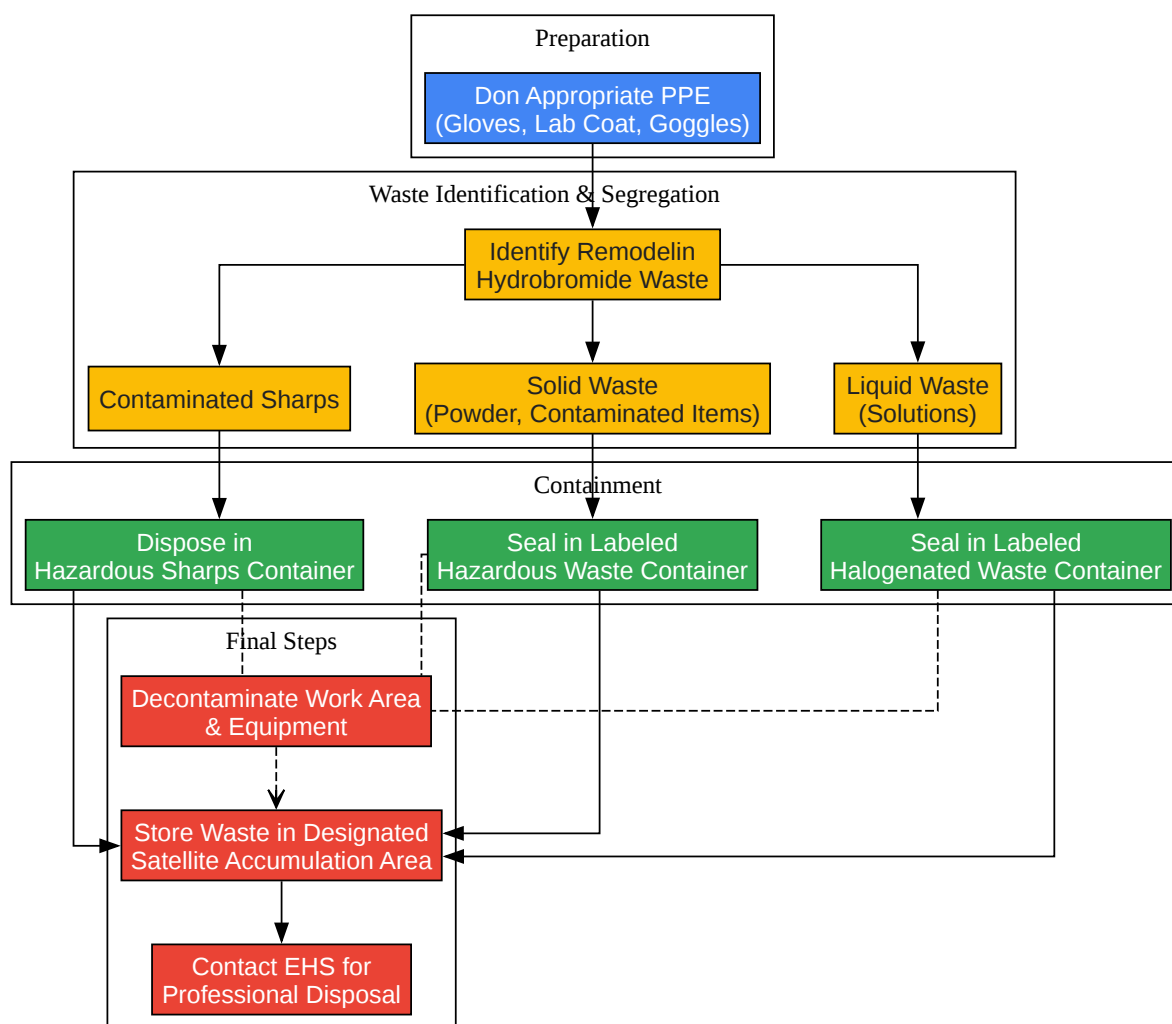
4. Waste Collection and Storage:

- All hazardous waste containers must be kept securely closed, except when adding waste.
- Store the waste containers in a designated satellite accumulation area that is secure and away from incompatible materials.

5. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department. All waste must be disposed of in accordance with local, state, and federal regulations.

Experimental Workflow for Disposal



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **Remodelin hydrobromide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. Remodelin hydrobromide | Histone Acetyltransferase | RAAS | TargetMol [targetmol.com]
- 3. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Safeguarding Research: Proper Disposal Procedures for Remodelin Hydrobromide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b610444#remodelin-hydrobromide-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

